

Application Notes and Protocols for N-Hexacosane-D54

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Compound of Interest

Compound Name: *N-Hexacosane-D54*

Cat. No.: *B12395656*

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Introduction

N-Hexacosane-D54 is the deuterated form of n-hexacosane, a long-chain saturated hydrocarbon. Its high isotopic purity and chemical similarity to the non-labeled counterpart make it an excellent internal standard for quantitative analysis by gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). The use of a stable isotope-labeled internal standard like **N-Hexacosane-D54** is a robust method to correct for analyte loss during sample preparation and instrumental analysis, thereby improving the accuracy and precision of analytical results.

These application notes provide detailed protocols for the preparation and use of **N-Hexacosane-D54** as an internal standard in the analysis of long-chain hydrocarbons in various matrices, particularly environmental and biological samples.

Physical and Chemical Properties

Property	Value
Chemical Formula	C ₂₆ D ₅₄
Molecular Weight	421.0 g/mol
Appearance	White solid
Melting Point	56-58 °C
Boiling Point	412 °C
Solubility	Soluble in non-polar solvents such as benzene, ligroin, and chloroform. Insoluble in water.
Storage	Store at room temperature.

Experimental Protocols

Preparation of N-Hexacosane-D54 Stock and Working Solutions

Objective: To prepare accurate and stable stock and working solutions of the internal standard.

Materials:

- **N-Hexacosane-D54**
- High-purity solvent (e.g., hexane, dichloromethane, or chloroform)
- Class A volumetric flasks
- Analytical balance

Procedure:

- Stock Solution (100 µg/mL):
 - Accurately weigh 10 mg of **N-Hexacosane-D54** using an analytical balance.
 - Quantitatively transfer the solid to a 100 mL Class A volumetric flask.

- Add a small amount of the chosen solvent (e.g., hexane) to dissolve the solid.
- Once dissolved, fill the flask to the mark with the solvent.
- Cap the flask and invert it several times to ensure a homogenous solution.
- Store the stock solution in an amber glass vial at 4°C.
- Working Solution (10 µg/mL):
 - Pipette 10 mL of the 100 µg/mL stock solution into a 100 mL Class A volumetric flask.
 - Dilute to the mark with the same solvent used for the stock solution.
 - Mix thoroughly. This working solution is now ready to be spiked into samples and calibration standards.

Sample Preparation for Long-Chain Hydrocarbon Analysis in Soil

Objective: To extract long-chain hydrocarbons from soil samples and spike them with **N-Hexacosane-D54** for quantitative analysis.

Materials:

- Soil sample
- **N-Hexacosane-D54** working solution (10 µg/mL)
- Hexane and dichloromethane (pesticide residue grade)
- Anhydrous sodium sulfate
- Silica gel (activated)
- Glass chromatography column
- Concentrator tube

- Nitrogen evaporator

Procedure:

- Sample Spiking and Extraction:
 - Weigh 10 g of the homogenized soil sample into a beaker.
 - Spike the sample with 100 μ L of the 10 μ g/mL **N-Hexacosane-D54** working solution.
 - Add 50 mL of a 1:1 (v/v) mixture of hexane and dichloromethane.
 - Extract the sample using an appropriate method such as sonication for 15 minutes or Soxhlet extraction for 6-8 hours.
 - Decant the solvent extract.
- Drying and Concentration:
 - Pass the extract through a funnel containing anhydrous sodium sulfate to remove any residual water.
 - Collect the dried extract in a concentrator tube.
 - Concentrate the extract to approximately 1 mL using a gentle stream of nitrogen.
- Cleanup:
 - Prepare a silica gel chromatography column.
 - Apply the concentrated extract to the top of the column.
 - Elute the hydrocarbon fraction with 50 mL of hexane.
 - Collect the eluate and concentrate it to a final volume of 1 mL under a gentle stream of nitrogen.

GC-MS Analysis

Objective: To perform quantitative analysis of the prepared sample extracts using GC-MS.

Instrumentation:

- Gas chromatograph with a capillary column suitable for high-temperature analysis (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness).
- Mass spectrometer capable of selected ion monitoring (SIM).

GC-MS Parameters:

Parameter	Value
GC	
Injection Volume	1 μ L
Injector Temperature	280°C
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Program	Initial temperature 60°C, hold for 2 min, ramp to 320°C at 10°C/min, hold for 15 min.
MS	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions (m/z)	Analyte-specific ions and m/z 66, 80 for N-Hexacosane-D54 (representing characteristic fragments of deuterated alkanes)

Data Presentation

Calibration Curve

A calibration curve should be prepared by analyzing a series of calibration standards containing known concentrations of the target analytes and a constant concentration of **N-Hexacosane-D54**.

Table 1: Example Calibration Data for an Analyte (e.g., n-Hexacosane)

Concentration (µg/mL)	Analyte Peak Area	ISTD Peak Area	Peak Area Ratio (Analyte/ISTD)
0.1	15,234	305,123	0.050
0.5	76,543	304,987	0.251
1.0	153,123	306,234	0.500
5.0	768,987	305,543	2.517
10.0	1,543,234	306,111	5.041

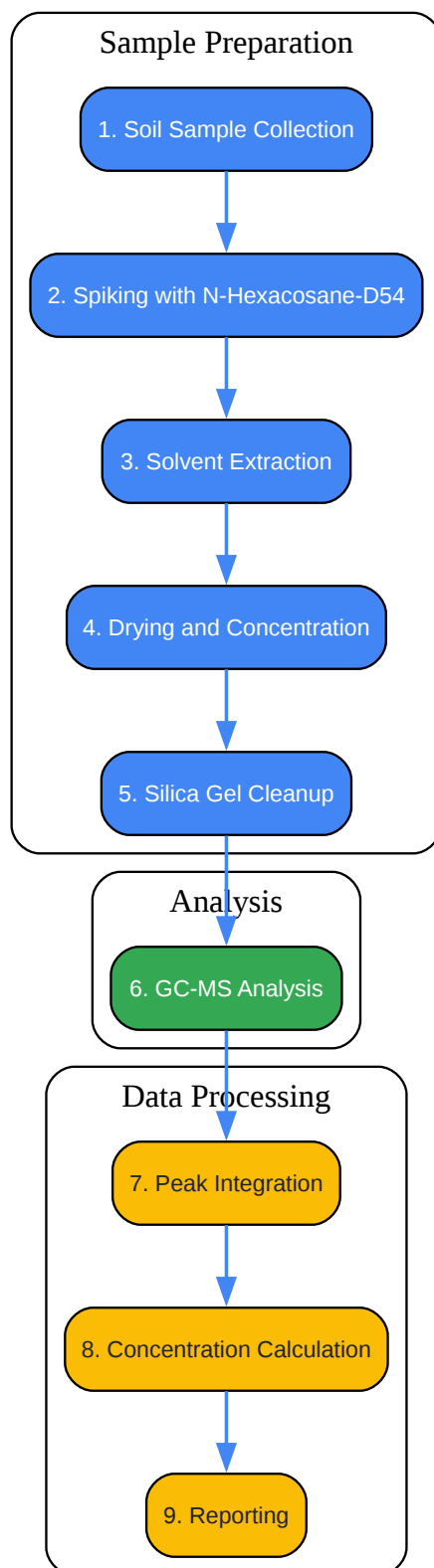
The calibration curve is constructed by plotting the peak area ratio against the concentration of the analyte. A linear regression analysis will yield the equation of the line and the coefficient of determination (R^2), which should be >0.99 for a good quality calibration.

Method Performance

Table 2: Example Method Precision and Recovery Data

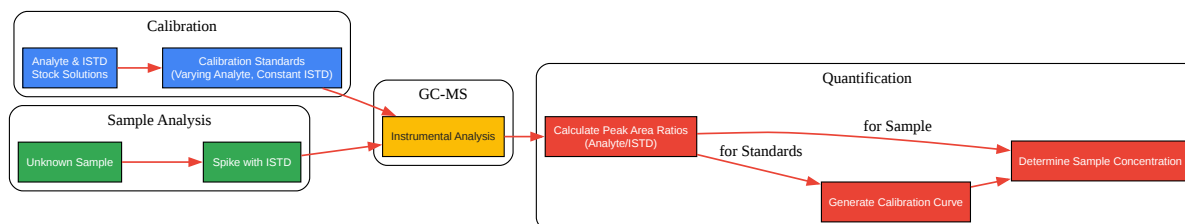
QC Level	Spiked Concentration (µg/mL)	Measured Concentration (µg/mL, n=5)	RSD (%)	Recovery (%)
Low	0.3	0.29 ± 0.02	6.9	96.7
Medium	2.5	2.55 ± 0.15	5.9	102.0
High	7.5	7.41 ± 0.35	4.7	98.8

Visualizations



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Caption: Workflow for soil sample preparation and analysis.



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Caption: Logical relationship for internal standard calibration.

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